

Solubility Profile of 4,4'-Dibromobiphenyl in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 4,4'-Dibromobiphenyl

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Introduction

4,4'-Dibromobiphenyl is a brominated aromatic compound with applications in various fields, including as a flame retardant and as an intermediate in organic synthesis. A thorough understanding of its solubility in common organic solvents is crucial for its application in synthesis, purification, formulation, and analytical method development. This technical guide provides a comprehensive overview of the solubility of **4,4'-Dibromobiphenyl**, including quantitative data where available, and a detailed experimental protocol for its determination.

Quantitative Solubility Data

The solubility of **4,4'-Dibromobiphenyl** is influenced by the polarity of the solvent, with greater solubility observed in nonpolar organic solvents.^[1] The following table summarizes the available quantitative and qualitative solubility data for **4,4'-Dibromobiphenyl** in a range of common organic solvents.

Solvent	Chemical Formula	Polarity (Dielectric Constant)	Solubility	Temperature (°C)
Non-Polar Solvents				
Hexane	C ₆ H ₁₄	1.88	Soluble[2]	Not Specified
Toluene	C ₇ H ₈	2.38	Soluble[2]	Not Specified
Benzene	C ₆ H ₆	2.28	Soluble[3]	Not Specified
Chloroform	CHCl ₃	4.81	Soluble[2]	Not Specified
Polar Aprotic Solvents				
Acetone	C ₃ H ₆ O	20.7	Soluble[4]	Not Specified
Ethyl Acetate	C ₄ H ₈ O ₂	6.02	Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	46.7	1 mg/mL	Not Specified
Polar Protic Solvents				
Methanol	CH ₄ O	32.7	Soluble	Not Specified
Ethanol	C ₂ H ₆ O	24.5	Slightly Soluble[3]	Not Specified
Water	H ₂ O	80.1	0.136 mg/L	25

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of **4,4'-Dibromobiphenyl** in an organic solvent using the widely accepted shake-flask method followed by gravimetric analysis. This method is suitable for determining the equilibrium solubility.

Materials and Equipment

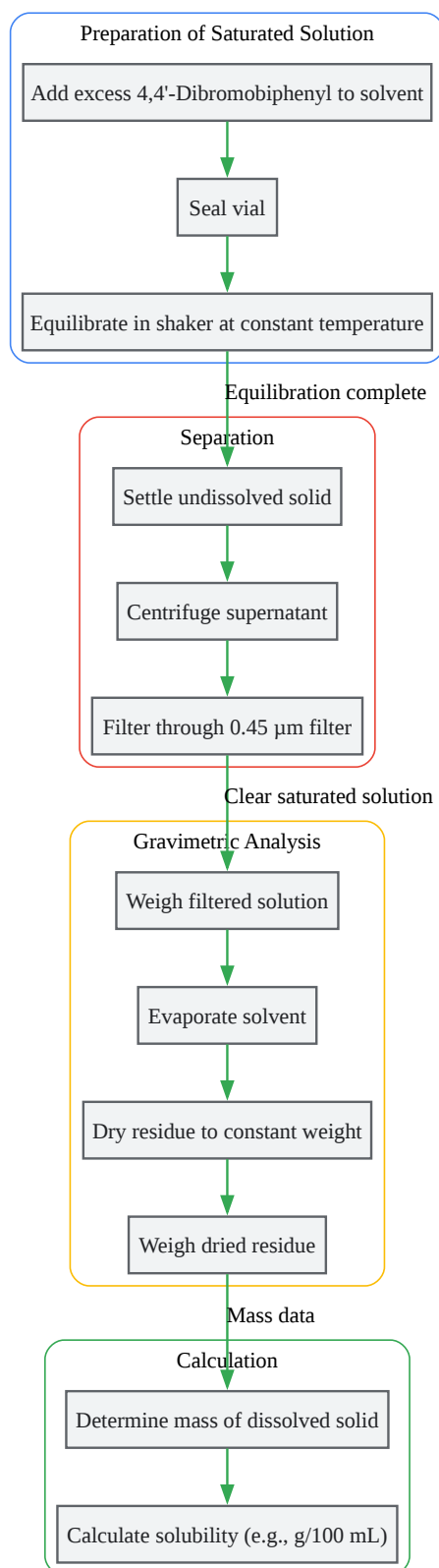
- **4,4'-Dibromobiphenyl** (analytical grade)
- Organic solvent of interest (HPLC grade or equivalent)
- Analytical balance (readable to ± 0.0001 g)
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (0.45 μm , solvent-compatible)
- Glass vials with screw caps
- Volumetric flasks
- Pipettes
- Evaporating dish or watch glass
- Drying oven

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **4,4'-Dibromobiphenyl** to a glass vial containing a known volume of the organic solvent. The excess solid should be clearly visible.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary study can determine the optimal equilibration time.^[1]

- Separation of Undissolved Solid:
 - After equilibration, allow the vial to stand undisturbed in the temperature-controlled environment for at least 24 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - For complete removal of any suspended solids, centrifuge the withdrawn sample.
 - Filter the supernatant through a 0.45 μm syringe filter into a pre-weighed, clean, and dry collection vial. The filter material should be chemically inert to the solvent.
- Gravimetric Analysis:
 - Accurately weigh the collection vial containing the filtered saturated solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a rotary evaporator may be used.
 - Once the solvent is removed, place the vial in a drying oven at a temperature below the melting point of **4,4'-Dibromobiphenyl** (m.p. 164-166 °C) until a constant weight is achieved. This ensures the complete removal of any residual solvent.
 - Cool the vial in a desiccator to room temperature and weigh it accurately.
- Calculation of Solubility:
 - Calculate the mass of the dissolved **4,4'-Dibromobiphenyl** by subtracting the weight of the empty vial from the final weight of the vial with the dried residue.
 - The solubility can then be expressed in various units, such as g/100 mL or mol/L, based on the initial volume of the solvent used.

Experimental Workflow Diagram



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Caption: Workflow for determining the solubility of **4,4'-Dibromobiphenyl**.

Conclusion

This technical guide provides a summary of the known solubility characteristics of **4,4'-Dibromobiphenyl** in common organic solvents and a detailed experimental protocol for its quantitative determination. The provided information is intended to be a valuable resource for researchers and professionals working with this compound, facilitating its effective use in various scientific and industrial applications. It is important to note that solubility can be temperature-dependent, and for precise applications, solubility should be determined at the specific temperature of interest.

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